

Application Note: Preparation of Tubulin Inhibitor 8 Stock Solution in DMSO

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Compound of Interest

Compound Name: Tubulin inhibitor 8

Cat. No.: B11931373

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Audience: This document is intended for researchers, scientists, and drug development professionals working in cell biology, oncology, and pharmacology.

Introduction: **Tubulin inhibitor 8** is a potent small molecule that functions by inhibiting tubulin polymerization, a critical process for microtubule formation and cell division.^{[1][2][3]} This disruption of the microtubule network leads to cell cycle arrest in the G2/M phase, ultimately inducing apoptosis in cancer cells.^{[3][4]} Accurate and consistent preparation of stock solutions is paramount for obtaining reproducible results in downstream cellular and biochemical assays. This document provides a detailed protocol for the solubilization and storage of **Tubulin inhibitor 8** in Dimethyl Sulfoxide (DMSO).

Physicochemical Properties and Storage

Proper handling and storage are crucial for maintaining the stability and activity of **Tubulin inhibitor 8**. The key properties and recommended storage conditions are summarized below.

Table 1: Physicochemical Properties of **Tubulin Inhibitor 8**

Property	Value	Reference
Molecular Formula	C ₂₁ H ₁₄ N ₂ O ₃	^{[1][5][6]}
Molecular Weight	342.35 g/mol	^{[1][2][6]}
CAS Number	1309925-39-0	^{[2][5]}

| Solubility in DMSO | 3.42 mg/mL (approx. 10 mM) |[1] |

Table 2: Storage and Stability Recommendations

Form	Storage Temperature	Shelf Life	Reference
Solid Powder	-20°C	Up to 3 years	[1][2]
DMSO Stock Solution	-80°C	6 months to 1 year	[1][2][7]

| DMSO Stock Solution | -20°C | Up to 1 month |[7] |

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **Tubulin inhibitor 8** in DMSO. Calculations can be adjusted based on the desired final concentration.

Materials and Equipment:

- **Tubulin inhibitor 8** (solid powder)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, but recommended)[1]
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions:

- Always handle **Tubulin inhibitor 8** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **Tubulin inhibitor 8** and DMSO before handling.

Step-by-Step Procedure:

- Pre-Equilibration: Allow the vial of **Tubulin inhibitor 8** powder to warm to room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **Tubulin inhibitor 8** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.42 mg of the compound.
- Calculation of DMSO Volume: Use the following formula to calculate the required volume of DMSO:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

Example for 1 mg of **Tubulin inhibitor 8** to make a 10 mM stock: $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / (0.010 \text{ mol/L} * 342.35 \text{ g/mol})) * 1,000,000 \mu\text{L/L} \approx 292.1 \mu\text{L}$

- Dissolution: Add the calculated volume of high-purity DMSO to the microcentrifuge tube containing the powder.
- Mixing: Close the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (Recommended): If the compound does not fully dissolve after vortexing, sonicate the solution in a water bath for 5-10 minutes until the solution is clear.[\[1\]](#)[\[8\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Label the aliquots clearly with the compound name, concentration, and date of preparation. Store the aliquots at -80°C for long-term stability.[\[1\]](#)[\[2\]](#)[\[7\]](#)

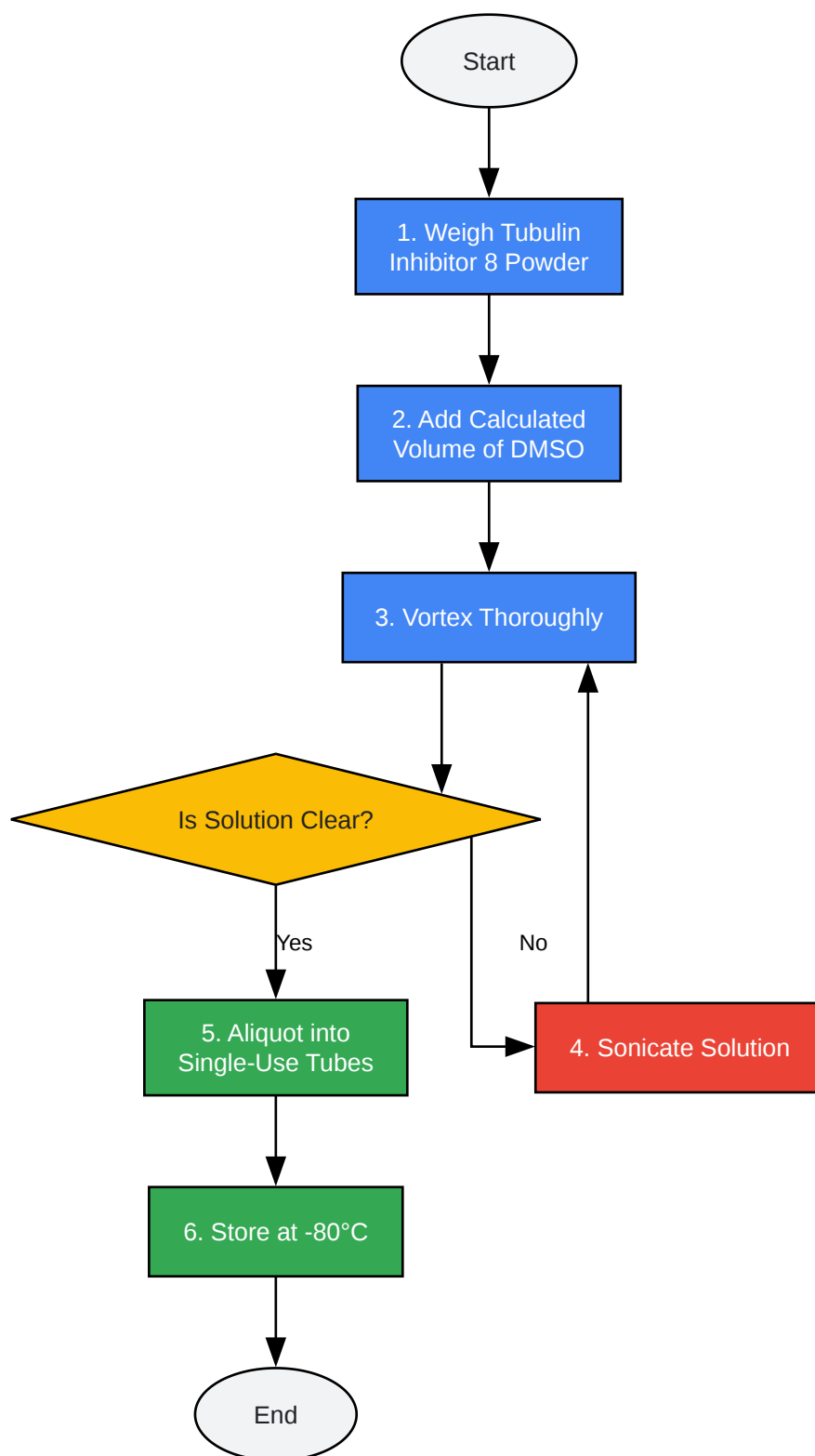
Table 3: Example Reconstitution Volumes for a 10 mM Stock Solution

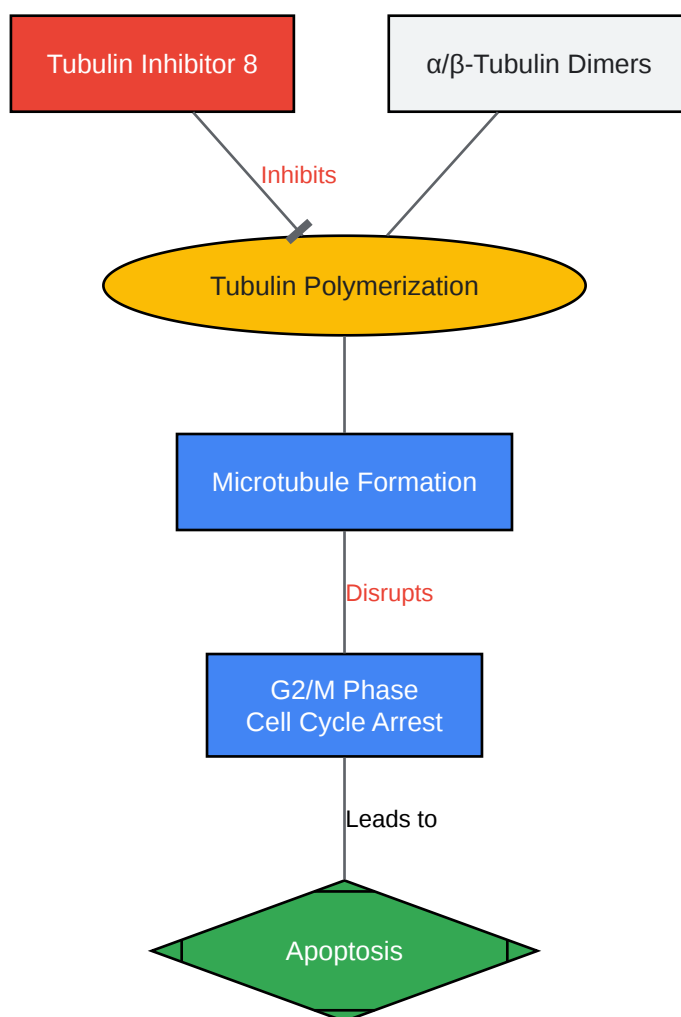
Mass of Tubulin Inhibitor 8	Volume of DMSO to Add	Final Concentration
1 mg	292.1 μ L	10 mM
5 mg	1.46 mL	10 mM

| 10 mg | 2.92 mL | 10 mM |

Visualized Workflows and Pathways

Stock Solution Preparation Workflow





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